

Technical Monograph: 3-(Chloromethyl)-4-nitropyridine (CAS 1060809-83-7)

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Compound of Interest

Compound Name: 3-(Chloromethyl)-4-nitropyridine

CAS No.: 1060809-83-7

Cat. No.: B14140020

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Content Type: Technical Guide & Synthetic Application Whitepaper Audience: Medicinal Chemists, Process Development Scientists, and Drug Discovery Researchers

Executive Summary: The "Ortho-Effect" Scaffold

3-(Chloromethyl)-4-nitropyridine (CAS 1060809-83-7) represents a high-value heterocyclic synthon characterized by its dual electrophilic/nucleophilic potential. Unlike simple halopyridines, this scaffold possesses a "benzylic-like" electrophile (the chloromethyl group) positioned ortho to a latent nucleophile (the nitro group, upon reduction).

This specific geometric arrangement makes it a privileged intermediate for the rapid construction of fused bicyclic systems, particularly 1H-pyrrolo[3,2-c]pyridines (5-azaindoles) and 1,6-naphthyridines, which are ubiquitous pharmacophores in kinase inhibitors (e.g., JAK, GSK3, and EGFR inhibitors).

Physicochemical Profile

Note: As a specialized intermediate, some values are predicted based on structure-activity relationship (SAR) data of close analogs.

Property	Value	Notes
CAS Number	1060809-83-7	
IUPAC Name	3-(Chloromethyl)-4-nitropyridine	
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	
Molecular Weight	172.57 g/mol	
Physical State	Solid (Crystalline)	Typically yellow to orange due to the nitro-conjugation.
Predicted LogP	~1.5 - 1.8	Lipophilic enough for organic extraction; moderate solubility in DCM/EtOAc.
Reactivity Class	Alkylating Agent	High reactivity toward N-, S-, and O-nucleophiles.
Storage	2–8°C, Inert Atmosphere	Moisture sensitive (hydrolysis to alcohol); Light sensitive.

Synthetic Utility & Reactivity Mechanisms[1][2]

The Core Reactivity Logic

The utility of **3-(Chloromethyl)-4-nitropyridine** stems from the electronic push-pull of the pyridine ring:

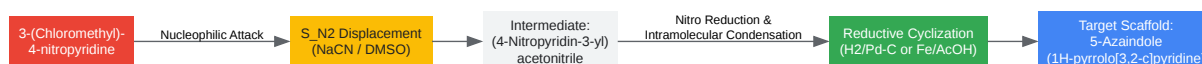
- The Nitro Group (C4): Strongly electron-withdrawing. It deactivates the ring toward electrophilic attack but activates the C2 and C6 positions for Nucleophilic Aromatic Substitution (S_NAr). Crucially, it serves as a "masked" amine.
- The Chloromethyl Group (C3): Acts as a primary alkyl halide. The electron-deficient pyridine ring makes this position highly susceptible to S_N2 displacement, even more so than a standard benzyl chloride.

Primary Application: Synthesis of 5-Azaindoles

The most critical application of this molecule is the synthesis of 5-azaindole (1H-pyrrolo[3,2-c]pyridine) derivatives. This workflow allows for the introduction of complex substituents at the 3-position of the indole ring before cyclization.

Mechanism Visualization (DOT)

The following diagram illustrates the conversion of the scaffold into a fused bicyclic system via a nitrile intermediate.



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Caption: Figure 1: Synthetic pathway for converting **3-(chloromethyl)-4-nitropyridine** into the bioactive 5-azaindole scaffold.

Experimental Protocol: SN2 Derivatization

Caution: This protocol involves a potent alkylating agent. All work must be performed in a fume hood.

Objective

Functionalization of the chloromethyl group with a secondary amine (e.g., Morpholine) to generate a solubilized intermediate.

Materials

- **3-(Chloromethyl)-4-nitropyridine** (1.0 eq)
- Morpholine (1.2 eq)
- Potassium Carbonate (K_2CO_3) (2.0 eq)
- Acetonitrile (MeCN) [Anhydrous]

Step-by-Step Methodology

- Preparation: Dissolve **3-(Chloromethyl)-4-nitropyridine** (1 mmol) in anhydrous MeCN (5 mL) in a round-bottom flask under N₂ atmosphere.
- Base Addition: Add K₂CO₃ (2 mmol) followed by the dropwise addition of Morpholine (1.2 mmol).
 - Note: The reaction is exothermic.[\[1\]](#) Cool to 0°C if scaling up >1g.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1). The starting material (R_f ~0.6) should disappear, yielding a more polar spot.
- Workup:
 - Filter off the inorganic salts.
 - Concentrate the filtrate under reduced pressure.[\[2\]](#)
 - Redissolve residue in DCM and wash with water (x2) to remove excess amine.
- Purification: If necessary, purify via flash column chromatography (SiO₂, MeOH/DCM gradient).

Safety & Handling (E-E-A-T)

Hazard Classification:

- Skin/Eye Irritant: The chloromethyl moiety hydrolyzes to HCl upon contact with moisture/mucous membranes.
- Lachrymator: Similar to benzyl chloride, this compound can cause severe eye irritation and tearing.
- Sensitizer: Potential to cause allergic contact dermatitis.

Operational Guidelines:

- Quenching: Do not dispose of unreacted material directly. Quench excess alkylating agent with a dilute ammonia or dilute sodium hydroxide solution to convert the chloride to the less

toxic alcohol/amine before disposal.

- Decontamination: Glassware should be rinsed with a methanolic KOH solution to decompose trace residues.

References

- PubChem Compound Summary.**3-(Chloromethyl)-4-nitropyridine** (CID 21916358). National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Organic Syntheses.General Methods for Nitropyridine Functionalization. (Analogous protocols for 4-nitropyridine derivatives). Available at: [\[Link\]](#)
- Journal of Medicinal Chemistry.Synthesis of Azaindoles via Nitro-Vinyl and Nitro-Alkyl Pyridine Precursors. (Contextual reference for cyclization mechanisms). Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
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